Technical Guide: N-(2-adamantyl)-1,3-benzodioxol-5-amine Bioactivity & Applications

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Compound of Interest

Compound Name:	*N-(2-adamantyl)-1,3-benzodioxol-5-amine*
Cat. No.:	*B5889364*

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Part 1: Executive Summary & Chemical Identity

N-(2-adamantyl)-1,3-benzodioxol-5-amine (also chemically described as N-(2-adamantyl)-3,4-methylenedioxyaniline) is a secondary amine combining a bulky, lipophilic 2-adamantyl cage with an electron-rich 1,3-benzodioxole (piperonyl) moiety.

This molecular architecture is engineered to exploit two key pharmacological mechanisms:

- Endosomal pH Modulation & Entry Inhibition: Like other lipophilic amines (e.g., amantadine, chloroquine), it acts as a lysosomotropic agent, accumulating in acidic organelles (endosomes/lysosomes) to inhibit the entry of enveloped viruses (e.g., Filoviruses like Ebola, Influenza) and intracellular toxins (e.g., Ricin).
- Sigma-1 Receptor (σ1R) Targeting: The adamantyl group is a privileged scaffold for σ1R binding. When coupled with a benzodioxole ring—a common feature in σ1R ligands—the molecule serves as a probe for neuroprotection and inflammation modulation.

Chemical Structure & Properties

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Property	Data
IUPAC Name	N-(adamantan-2-yl)-1,3-benzodioxol-5-amine
Molecular Formula	$C_{17}H_{21}NO_2$
Molecular Weight	271.36 g/mol
LogP (Predicted)	~4.2 (Highly Lipophilic)
pKa (Predicted)	~9.5 (Basic Amine)
Key Pharmacophore	2-Adamantyl (Lipophilicity/Steric Bulk) + Benzodioxole (H-bond acceptor/donor)

Part 2: Biological Mechanism of Action

Antiviral & Cytoprotective Mechanism (Endosomal Trafficking)

The primary bioactivity of **N-(2-adamantyl)-1,3-benzodioxol-5-amine** lies in its ability to disrupt the intracellular trafficking of pathogens.

- Lysosomotropism: As a lipophilic weak base, the molecule freely permeates cell membranes but becomes protonated and trapped within the acidic environment of late endosomes and lysosomes.
- pH Elevation: Accumulation raises endosomal pH, inhibiting acid-dependent proteases (e.g., Cathepsins B/L) required for the fusion of viral glycoproteins (e.g., Ebola GP) or the processing of bacterial toxins.
- NPC1 Interface: Adamantyl amines can interfere with the Niemann-Pick C1 (NPC1) cholesterol transporter, a critical entry receptor for Filoviruses.

Sigma-1 Receptor Modulation

The compound acts as a ligand for the Sigma-1 receptor (σ1R), an endoplasmic reticulum (ER) chaperone protein.

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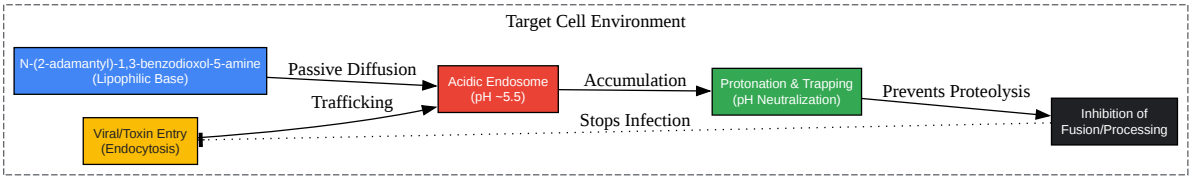
- Agonist Potential: Promotes ER stress resilience, modulates Ca^{2+} signaling, and exerts anti-inflammatory effects.
- Neuroprotection: The 2-adamantyl group enhances blood-brain barrier (BBB) penetration, making it a viable scaffold for CNS therapeutics.

Mechanism Visualization



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Caption: Mechanism of antiviral/cytoprotective action via lysosomotropic accumulation and endosomal pH neutralization.

Part 3: Synthesis & Experimental Protocols

Synthesis Protocol: Reductive Amination

The most robust route to **N-(2-adamantyl)-1,3-benzodioxol-5-amine** is the reductive amination of 2-adamantanone with 3,4-methylenedioxyaniline.

Reagents:

- 2-Adamantanone (1.0 eq)
- 3,4-Methylenedioxyaniline (1.1 eq)
- Sodium triacetoxyborohydride (STAB, 1.5 eq)
- Acetic acid (catalytic)

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- Dichloromethane (DCM) or 1,2-Dichloroethane (DCE)

Step-by-Step Workflow:

- Imine Formation: Dissolve 2-adamantanone (10 mmol) and 3,4-methylenedioxyaniline (11 mmol) in DCE (50 mL). Add glacial acetic acid (0.5 mL). Stir at room temperature for 2 hours under nitrogen.
- Reduction: Cool the mixture to 0°C. Add STAB (15 mmol) portion-wise over 15 minutes.
- Reaction: Allow the mixture to warm to room temperature and stir overnight (12-16 hours). Monitor by TLC (Hexane:EtOAc 4:1).
- Workup: Quench with saturated $NaHCO_3$ solution. Extract with DCM (3x). Wash combined organics with brine, dry over Na_2SO_4, and concentrate.
- Purification: Purify via flash column chromatography on silica gel (Gradient: 5-20% EtOAc in Hexanes) to yield the secondary amine as a white/off-white solid.

Synthesis Diagram

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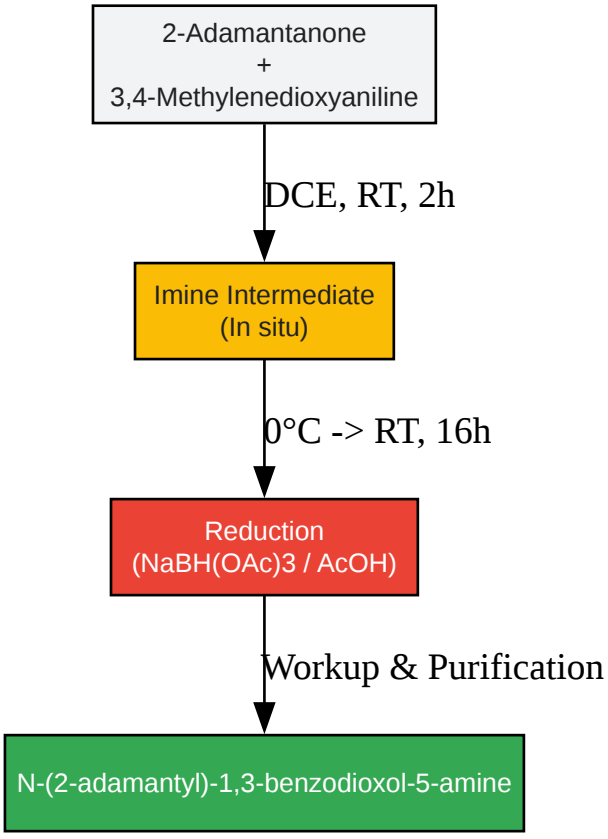

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Caption: One-pot reductive amination pathway for the synthesis of the target amine.

Part 4: Bioactivity Evaluation Protocols

To validate the bioactivity of this compound, the following assays are standard.

Pseudovirus Entry Assay (Antiviral Potency)

Objective: Measure the inhibition of viral entry (e.g., Ebola-GP or VSV-G pseudotyped viruses).

- Cells: Vero E6 or HeLa cells.
- Protocol:
  - Seed cells (10,000/well) in 96-well plates.
  - Pre-treat cells with serial dilutions of **N-(2-adamantyl)-1,3-benzodioxol-5-amine** (0.1 µM – 50 µM) for 1 hour.

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- Infect with luciferase-encoding pseudovirus (e.g., VSV-EboGP-Luc).
- Incubate for 48 hours.
- Lyse cells and measure luciferase activity (RLU).
- Calculate IC_{50} using non-linear regression.

Sigma-1 Receptor Binding Assay

Objective: Determine binding affinity (

).

- Ligand: [^{3}H]-(+)-Pentazocine (specific σ1R agonist).
- Tissue: Guinea pig brain membrane homogenates or transfected HEK293 cells.
- Protocol:
  - Incubate membranes with [^{3}H]-(+)-Pentazocine (2 nM) and varying concentrations of the test compound.
  - Incubate at 37°C for 120 minutes.
  - Terminate reaction by rapid filtration through GF/B filters.
  - Measure radioactivity via liquid scintillation counting.
  - Determine

    using the Cheng-Prusoff equation.

Comparative Bioactivity Data (Representative Class Data)

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Compound Class	Target	IC_{50} / Range	Mechanism
Adamantyl-Amines	Ebola Virus Entry	2 – 10 µM	Endosomal pH / NPC1
Adamantyl-Benzodioxoles	Sigma-1 Receptor	1 – 50 nM	Chaperone Modulation
Adamantyl-Ureas	sEH (Epoxide Hydrolase)	0.5 – 5 nM	Enzyme Inhibition

Part 5: References

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